An In-Depth Technical Guide to 2-(Hexyloxy)benzaldehyde

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Compound of Interest

Compound Name:	*2-(Hexyloxy)benzaldehyde*
CAS No.:	*7162-59-6*
Cat. No.:	*B1295388*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **2-(Hexyloxy)benzaldehyde**, a significant aromatic aldehyde with applications in organic synthesis and materials science. This document delves into its chemical identity, physicochemical properties, synthesis, analytical methodologies, and safety protocols, offering field-proven insights for its effective application in a research and development setting.

Chemical Identity and Properties

2-(Hexyloxy)benzaldehyde is an organic compound characterized by a benzaldehyde molecule substituted with a hexyloxy group at the ortho (position 2) of the benzene ring.[1] This structural feature, particularly the six-carbon alkyl chain, imparts specific solubility and reactivity characteristics that are pivotal for its application.

CAS Number: 7162-59-6[2][3][4][5]

Synonyms:

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- o-Hexyloxybenzaldehyde[2][3][4][6][7]
- 2-n-Hexyloxybenzaldehyde[2][3][4][6]
- Benzaldehyde, 2-(hexyloxy)-[2][3][4][6][7]
- 2-hexoxybenzaldehyde[4]

Physicochemical Properties

The integration of the hexyl ether group onto the benzaldehyde scaffold significantly influences its physical properties. The following table summarizes the key physicochemical data for **2-(Hexyloxy)benzaldehyde**.

Property	Value	Source
Molecular Formula	$C_{13}H_{18}O_2$	[2][3][4][5][8]
Molecular Weight	206.28 g/mol	[2][4][5][8]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	149-151 °C at 0.5 mmHg	[1]
Density	1.00 g/cm³ at 20 °C	[1]
Refractive Index	1.529 - 1.531 at 20 °C	[1]
Solubility	Soluble in common organic solvents (e.g., ethanol, diethyl ether, acetone); low solubility in water.	[1]

Synthesis of 2-(Hexyloxy)benzaldehyde: The Williamson Ether Synthesis

The most prevalent and efficient method for the preparation of **2-(Hexyloxy)benzaldehyde** is the Williamson ether synthesis.[9] This classic organic reaction forms an ether from an organohalide and a deprotonated alcohol (an alkoxide).[10] In this specific synthesis,

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salicylaldehyde (2-hydroxybenzaldehyde) is deprotonated to form a phenoxide, which then acts as a nucleophile, attacking an n-hexyl halide.[9]

The reaction proceeds via an SN2 (bimolecular nucleophilic substitution) mechanism.[10][11][12] This mechanism involves a backside attack on the electrophilic carbon of the alkyl halide by the nucleophilic phenoxide ion.[10] For an efficient SN2 reaction, a primary alkyl halide like 1-bromohexane is preferred to minimize competing elimination reactions that can occur with secondary or tertiary halides.[11][12]

Experimental Protocol: Williamson Ether Synthesis

This protocol outlines a laboratory-scale synthesis of **2-(Hexyloxy)benzaldehyde**.

Materials:

- 2-Hydroxybenzaldehyde (Salicylaldehyde)
- 1-Bromohexane
- Potassium Carbonate (K_2CO_3), anhydrous
- Dimethylformamide (DMF), anhydrous
- Ethyl acetate
- Hexane
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ($MgSO_4$) or Sodium Sulfate (Na_2SO_4)

Procedure:

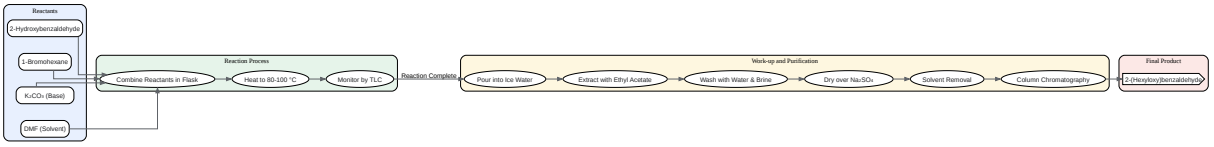
- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-hydroxybenzaldehyde (1.0 equivalent), anhydrous potassium carbonate (1.5 equivalents), and anhydrous dimethylformamide (4-5 mL per gram of aldehyde).[9][13]

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- Reagent Addition: Add 1-bromohexane (1.1 equivalents) to the reaction mixture.[9][13]
- Reaction Conditions: Heat the mixture to 80-100 °C with vigorous stirring.[13]
- Monitoring the Reaction: The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a mobile phase of hexane and ethyl acetate. The disappearance of the more polar 2-hydroxybenzaldehyde spot and the appearance of a new, less polar product spot indicates the progression of the reaction.[9]
- Work-up: Once the reaction is complete (typically after 3-6 hours), cool the mixture to room temperature.[13] Pour the reaction mixture into ice-cold water and extract the product into ethyl acetate (3x).[13]
- Washing: Combine the organic layers and wash sequentially with water and then brine to remove any remaining DMF and inorganic salts.[13]
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.[9]
- Purification: The crude product can be purified by column chromatography on silica gel, eluting with a gradient of hexane and ethyl acetate, to yield pure **2-(Hexyloxy)benzaldehyde**.[13]

Synthesis Workflow Diagram

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Caption: Workflow for the synthesis of **2-(Hexyloxy)benzaldehyde**.

Analytical Methodologies

Accurate and precise analytical methods are crucial for the characterization and quality control of **2-(Hexyloxy)benzaldehyde**. High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) are powerful techniques for its analysis.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC with UV detection is a robust method for quantifying **2-(Hexyloxy)benzaldehyde** and assessing its purity. The separation is based on the partitioning of the analyte between a non-polar stationary phase (like C18) and a polar mobile phase.[14]

Illustrative HPLC Protocol:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm particle size).[14]

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- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).[14]
- Flow Rate: 1.0 mL/min.[14]
- Detection: UV at 280 nm.[14]
- Standard Preparation: Prepare a stock solution of 1 mg/mL in methanol and create a series of calibration standards by dilution.[14]
- Sample Preparation: Dissolve the sample in methanol to a concentration within the calibration range and filter through a 0.45 µm syringe filter before injection.[14]

Gas Chromatography-Mass Spectrometry (GC-MS)

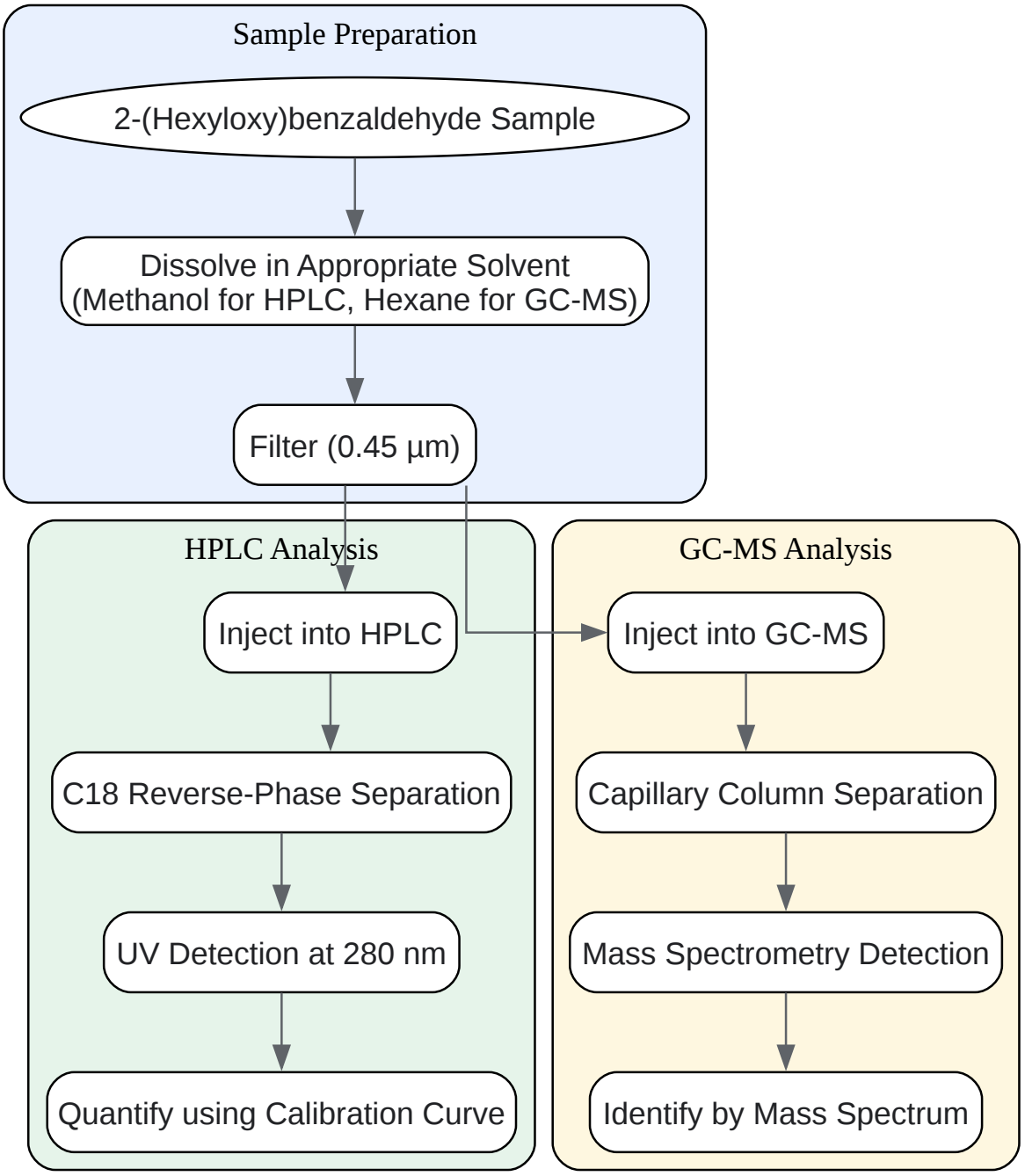
GC-MS is an excellent technique for the identification and quantification of volatile compounds like **2-(Hexyloxy)benzaldehyde**.

Illustrative GC-MS Protocol:

- Column: A non-polar capillary column (e.g., 5% phenylpolysiloxane).[15]
- Oven Program: Start at 100 °C, hold for 1 minute, then ramp to 280 °C at 15 °C/min, and hold for 5 minutes.[14]
- Standard Preparation: Prepare a stock solution in a volatile organic solvent like hexane and create a series of calibration standards.[14]
- Sample Preparation: Dissolve the sample in hexane to an estimated concentration within the calibration range.[14]

Analytical Workflow Diagram

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Caption: General analytical workflow for **2-(Hexyloxy)benzaldehyde**.

Safety, Handling, and Storage

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As with any chemical reagent, proper safety precautions are paramount when handling **2-(Hexyloxy)benzaldehyde**.

Hazard Identification:

- Causes skin irritation.[16][17][18]
- Causes serious eye irritation.[16][17][18]
- May cause respiratory irritation.[16][17][19]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles or a face shield.[16][19]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a laboratory coat.[16][18][19]
- Respiratory Protection: Use in a well-ventilated area or under a chemical fume hood.[16][19]

Handling and Storage:

- Avoid contact with skin, eyes, and clothing.[16][18]
- Wash hands thoroughly after handling.[16][18]
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[16][17]
- Keep away from incompatible substances and sources of ignition.[16]

First Aid Measures:

- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[16][17]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.[16][17][18]
- If Inhaled: Remove to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[16][17]

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Applications and Future Directions

Benzaldehyde and its derivatives are valuable intermediates in the synthesis of pharmaceuticals, fragrances, and dyes.[1][20] The introduction of the hexyloxy group modifies the lipophilicity and steric properties of the benzaldehyde core, which can be exploited in drug design to enhance membrane permeability or modulate receptor binding. While specific signaling pathways involving **2-(Hexyloxy)benzaldehyde** are not extensively documented, its structural similarity to other biologically active benzaldehydes suggests potential for further investigation in medicinal chemistry and materials science.[1]

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